

# Inter-laboratory comparison of Chlozolate residue analysis

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## Compound of Interest

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An objective analysis of inter-laboratory performance in the quantification of **Chlozolate** residues is crucial for ensuring data reliability and comparability across different testing facilities. This guide provides a comprehensive overview of a hypothetical inter-laboratory comparison, detailing the analytical methodologies employed and presenting performance data. This document is intended to serve as a practical resource for researchers, analytical scientists, and quality assurance professionals involved in pesticide residue analysis.

## Inter-Laboratory Comparison: Performance Data

The following table summarizes the hypothetical results of an inter-laboratory comparison for the analysis of **Chlozolate** in a spiked grape matrix. The assigned value was determined as the consensus value from expert laboratories. Laboratory performance is evaluated using Z-scores, which are calculated based on the deviation of the laboratory's result from the assigned value. A Z-score between -2 and 2 is generally considered satisfactory.

Table 1: Hypothetical Inter-Laboratory Comparison Results for **Chlozolate** Residue Analysis

Laboratory ID	Reported Concentration (mg/kg)	Z-Score	Performance Evaluation
Lab 01	0.048	-0.4	Satisfactory
Lab 02	0.055	1.0	Satisfactory
Lab 03	0.045	-1.0	Satisfactory
Lab 04	0.062	2.4	Unsatisfactory
Lab 05	0.051	0.2	Satisfactory
Lab 06	0.039	-2.2	Unsatisfactory
Lab 07	0.053	0.6	Satisfactory
Lab 08	0.049	-0.2	Satisfactory
Assigned Value	0.050		
Standard Deviation for Proficiency Assessment			
	0.005		

## Experimental Protocols

A standardized analytical method is essential for achieving comparable results in an inter-laboratory study. The following protocol outlines a common approach for the extraction and quantification of **Chlozolate** residues in a fruit matrix.

### Sample Preparation and Extraction (QuEChERS Method)

The Quick, Easy, Cheap, Effective, Rugged, and Safe (QuEChERS) method is a widely used sample preparation technique for pesticide residue analysis.

- Homogenization: A representative 15 g sample of the grape homogenate is weighed into a 50 mL centrifuge tube.

- Extraction: 15 mL of acetonitrile is added to the tube. The tube is then securely capped and shaken vigorously for 1 minute.
- Salting Out: A mixture of 6 g of anhydrous magnesium sulfate ( $\text{MgSO}_4$ ) and 1.5 g of sodium acetate ( $\text{NaOAc}$ ) is added to the tube. The tube is immediately shaken for 1 minute to prevent the formation of agglomerates.
- Centrifugation: The sample is centrifuged at 4000 rpm for 5 minutes.
- Dispersive Solid-Phase Extraction (d-SPE) Cleanup: 6 mL of the supernatant is transferred to a 15 mL centrifuge tube containing 900 mg of anhydrous  $\text{MgSO}_4$  and 150 mg of primary secondary amine (PSA) sorbent. The tube is vortexed for 30 seconds.
- Final Centrifugation: The d-SPE tube is centrifuged at 4000 rpm for 5 minutes.
- Final Extract: The resulting supernatant is collected for analysis.

## Instrumental Analysis (GC-MS)

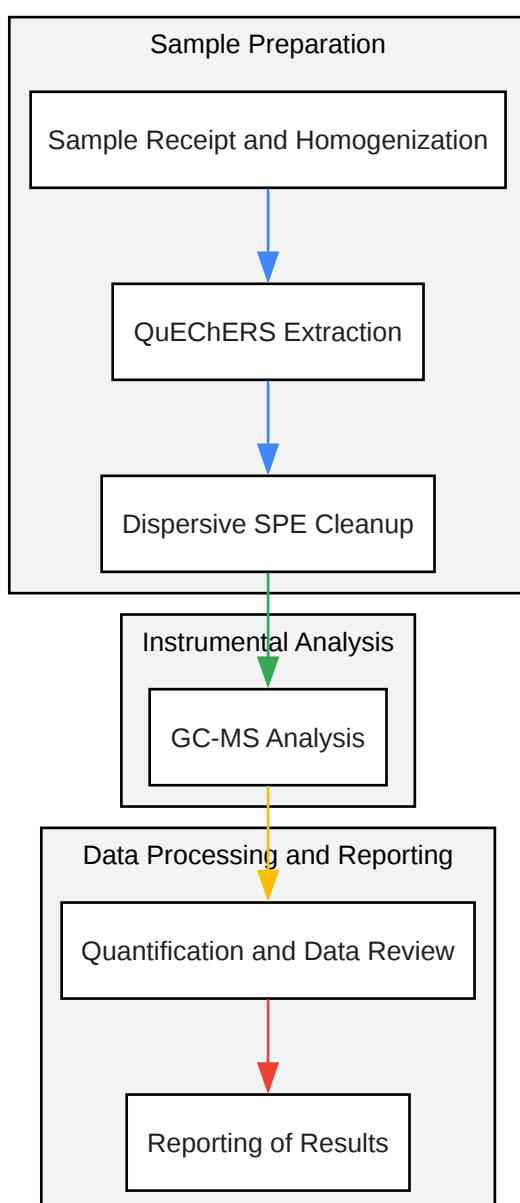
Gas chromatography coupled with mass spectrometry (GC-MS) is a robust and selective technique for the determination of **Chlozolate**.

- Gas Chromatograph (GC):
  - Column: A DB-5ms capillary column (30 m x 0.25 mm i.d., 0.25  $\mu\text{m}$  film thickness) or equivalent.
  - Injector Temperature: 250°C
  - Oven Temperature Program: Initial temperature of 70°C held for 2 minutes, then ramped to 280°C at a rate of 10°C/min, and held for 5 minutes.
  - Carrier Gas: Helium at a constant flow rate of 1.2 mL/min.
- Mass Spectrometer (MS):
  - Ionization Mode: Electron Ionization (EI) at 70 eV.

- Acquisition Mode: Selected Ion Monitoring (SIM) of characteristic ions for **Chlozolate** (e.g., m/z 188, 259, 186).<sup>[1]</sup>
- Solvent Delay: 5 minutes.

## Analytical Workflow

The following diagram illustrates the key stages of the **Chlozolate** residue analysis workflow, from sample receipt to data reporting.



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Caption: Workflow for **Chlozolate** residue analysis.

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